

Introduction: The Critical Role of Metabolites and Internal Standards in Drug Development

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Compound of Interest

Compound Name: 5-Hydroxysaxagliptin-¹³C,₂ TFA
Salt
Cat. No.: B1163729

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In modern pharmacokinetics, the journey of a drug through the body is scrutinized with meticulous detail. It is not merely the parent drug that holds interest, but also its metabolic byproducts, which can possess their own therapeutic activity or potential for adverse effects. Saxagliptin, a potent and selective dipeptidyl peptidase-4 (DPP-4) inhibitor used in the management of type 2 diabetes mellitus, is a prime example.^{[1][2]} Its primary metabolic pathway involves oxidation mediated by cytochrome P450 3A4/5 (CYP3A4/5) enzymes, leading to the formation of its major active metabolite, 5-Hydroxysaxagliptin.^{[3][4][5]} This metabolite is also a DPP-4 inhibitor, approximately half as potent as the parent compound, and contributes significantly to the overall therapeutic effect.^[4]

To accurately quantify the concentrations of both saxagliptin and 5-hydroxysaxagliptin in biological matrices—a cornerstone of pharmacokinetic, bioequivalence, and therapeutic drug monitoring studies—requires an analytical method of exceptional precision and accuracy.^{[6][7]} The gold standard for such quantitative analysis is liquid chromatography-tandem mass spectrometry (LC-MS/MS). The reliability of this technique is profoundly enhanced by the use of a stable isotope-labeled internal standard (SIL-IS). This guide provides a comprehensive technical overview of 5-Hydroxysaxagliptin-¹³C,₂ TFA Salt, a critical reagent designed for this

purpose. We will delve into its molecular characteristics, the rationale for its use, and a detailed protocol for its application in a research setting.

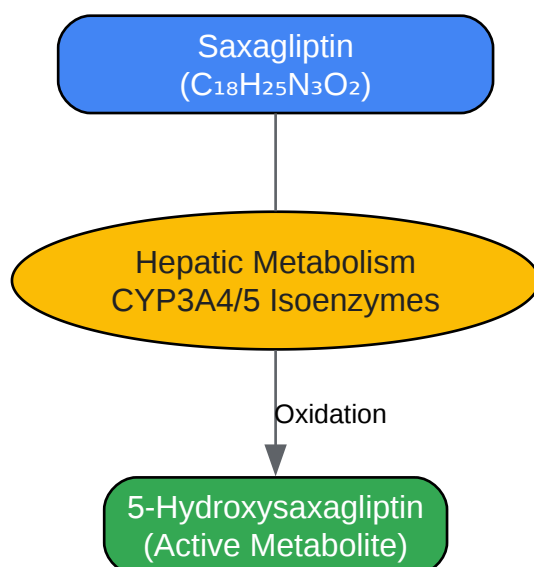
Core Physicochemical Properties

5-Hydroxysaxagliptin-¹³C,₂ TFA Salt is the trifluoroacetate salt of the 5-hydroxysaxagliptin molecule, which has been synthetically modified to incorporate one Carbon-13 (¹³C) atom and two deuterium (d₂) atoms. The inclusion of these heavy isotopes renders the molecule chemically identical to the endogenous metabolite but mass-shifted, allowing it to be distinguished by a mass spectrometer. The trifluoroacetic acid (TFA) counterion is used to form a stable, soluble salt, which is ideal for an analytical standard.[8]

Property	Value	Source(s)
Compound Name	5-Hydroxysaxagliptin- ¹³ C, ₂ TFA Salt	[9]
Molecular Formula	C ₁₇ ¹³ CH ₂₃ D ₂ N ₃ O ₃ • C ₂ HF ₃ O ₂	[9]
Molecular Weight	448.44 g/mol	[9]
CAS Number (Unlabeled Free Base)	841301-24-7	[9]
Molecular Formula (Free Base)	C ₁₈ H ₂₅ N ₃ O ₃	[10]
Molecular Weight (Free Base)	331.41 g/mol	
Formula (TFA Counterion)	C ₂ HF ₃ O ₂	[11]
Molecular Weight (TFA Counterion)	114.02 g/mol	[11]

Metabolic Pathway and Analytical Significance

The biotransformation of saxagliptin is a critical aspect of its pharmacology. Understanding this pathway clarifies the necessity of monitoring the 5-hydroxy metabolite and the role of the labeled standard.



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Workflow for quantitative bioanalysis using a SIL-IS.

Conclusion

5-Hydroxysaxagliptin-¹³C,_{d2} TFA Salt is an indispensable tool for researchers and drug development professionals engaged in the study of saxagliptin. Its precisely defined molecular formula and weight, combined with its isotopic purity, provide the foundation for robust and reliable quantitative bioanalytical methods. By acting as an ideal internal standard, it enables the accurate characterization of the pharmacokinetic profile of 5-Hydroxysaxagliptin, the active metabolite crucial to the drug's overall efficacy. The detailed understanding and application of such reagents, as outlined in this guide, are fundamental to upholding the principles of scientific integrity and generating the high-quality data required for regulatory submission and clinical advancement.

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